

Technical Guide: Solubility Profile of Phenazolam in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Phenazolam**

Cat. No.: **B1607561**

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the solubility of **phenazolam**, a triazolo-benzodiazepine derivative, in various organic solvents. Understanding the solubility of this compound is critical for a range of applications, including analytical standard preparation, formulation development, and pharmacokinetic studies.

Introduction

Phenazolam (8-bromo-6-(2-chlorophenyl)-1-methyl-4H-[1][2][3]triazolo[4,3-a][1][3]benzodiazepine) is an analytical reference standard classified as a benzodiazepine.[4][5] Its molecular formula is $C_{17}H_{12}BrClN_4$, with a molecular weight of 387.7 g/mol .[1][6] As with any compound intended for research or forensic applications, accurate solubility data is fundamental for ensuring consistent and reliable experimental results.[4][5] This guide summarizes the available quantitative solubility data for **phenazolam** and outlines a standard methodology for its experimental determination.

Quantitative Solubility Data

The solubility of **phenazolam** has been determined in several common organic solvents. The data presented below is compiled from publicly available technical data sheets from chemical suppliers.

Organic Solvent	Solubility (mg/mL)	Molar Concentration (mM) ¹
Dimethylformamide (DMF)	30 mg/mL ^{[3][4][7]}	77.38 mM
Dimethyl sulfoxide (DMSO)	20 mg/mL ^{[4][5][7]}	51.59 mM
Ethanol	10 mg/mL ^{[4][5][7]}	25.80 mM
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL ^{[3][4][7]}	1.29 mM

¹Molar concentration calculated using a molecular weight of 387.7 g/mol .

Experimental Protocol for Solubility Determination

While specific experimental protocols for the published data are not detailed, a standard and reliable method for determining the solubility of sparingly soluble compounds like **phenazolam** is the Shake-Flask Method.^[8] This procedure involves achieving equilibrium between the undissolved solid and a saturated solution, followed by quantification of the dissolved compound.

Objective: To determine the equilibrium solubility of **phenazolam** in a given organic solvent at a specified temperature.

Materials:

- **Phenazolam** (crystalline solid)^[3]
- Selected organic solvent (HPLC grade)
- Volumetric flasks and pipettes
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with UV or Mass Spectrometry (MS) detector^[9]

Methodology:

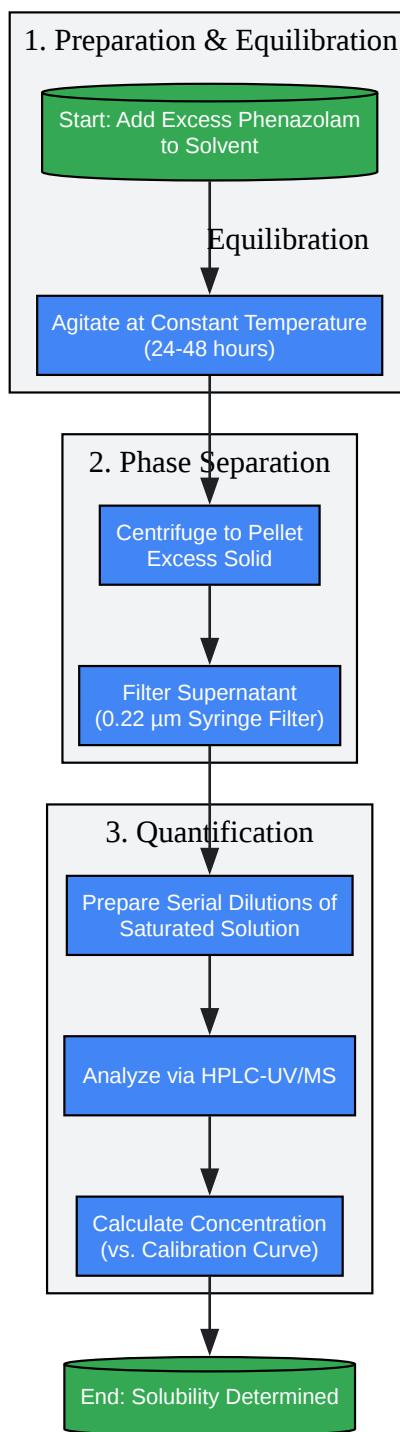
- Preparation of Saturated Solution:
 - Add an excess amount of solid **phenazolam** to a sealed vial containing a known volume of the desired organic solvent. The presence of undissolved solid is necessary to ensure saturation is reached.[8]
- Equilibration:
 - Place the vial in an orbital shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation:
 - After equilibration, remove the vial and allow the undissolved solid to settle.
 - To separate the saturated supernatant from the excess solid, centrifuge the vial at high speed (e.g., 10,000 rpm for 15 minutes).
 - Carefully withdraw an aliquot of the clear supernatant. For further purification, the aliquot can be passed through a syringe filter (0.22 µm).
- Sample Preparation for Quantification:
 - Accurately dilute the saturated supernatant with the mobile phase or a suitable solvent to a concentration that falls within the linear range of the analytical method's calibration curve.
- Quantification via HPLC:
 - Analyze the diluted sample using a validated HPLC method. A calibration curve prepared from a stock solution of known **phenazolam** concentration must be used for quantification.
 - Example HPLC Parameters (based on published analytical methods):[10][11]

- Instrument: UHPLC system coupled with a TOF-MS or UV detector.[10][11]
- Column: A C18 column (e.g., Phenomenex Kinetex C18, 50 mm x 3.0 mm, 2.6 μ m).[10]
- Mobile Phase: A gradient of an aqueous phase (e.g., 10 mM ammonium formate) and an organic phase (e.g., methanol/acetonitrile mixture).[10]
- Detection: UV detection at $\lambda_{\text{max}} \sim 224$ nm or mass spectrometry in positive ion scan mode.[4]

- Calculation:
 - Determine the concentration of **phenazolam** in the diluted sample from the calibration curve.
 - Calculate the original concentration in the saturated supernatant by multiplying the result by the dilution factor. This final value represents the solubility of **phenazolam** in the tested solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps of the Shake-Flask method for determining **phenazolam** solubility.



[Click to download full resolution via product page](#)

Caption: Workflow for determining **phenazepam** solubility using the Shake-Flask method.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phenazolam (87213-50-1) for sale [vulcanchem.com]
- 2. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. Phenazolam | TargetMol [targetmol.com]
- 6. Phenazolam | C17H12BrCIN4 | CID 1032830 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. glpbio.com [glpbio.com]
- 8. lup.lub.lu.se [lup.lub.lu.se]
- 9. Analytical Methods Used for the Detection and Quantification of Benzodiazepines - PMC [pmc.ncbi.nlm.nih.gov]
- 10. cfsre.org [cfsre.org]
- 11. policija.si [policija.si]
- To cite this document: BenchChem. [Technical Guide: Solubility Profile of Phenazolam in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1607561#phenazolam-solubility-in-different-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com